

Dichloronitromethane solubility in organic solvents

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Compound Focus: Dichloronitromethane

CAS No.: 7119-89-3

Cat. No.: S596882

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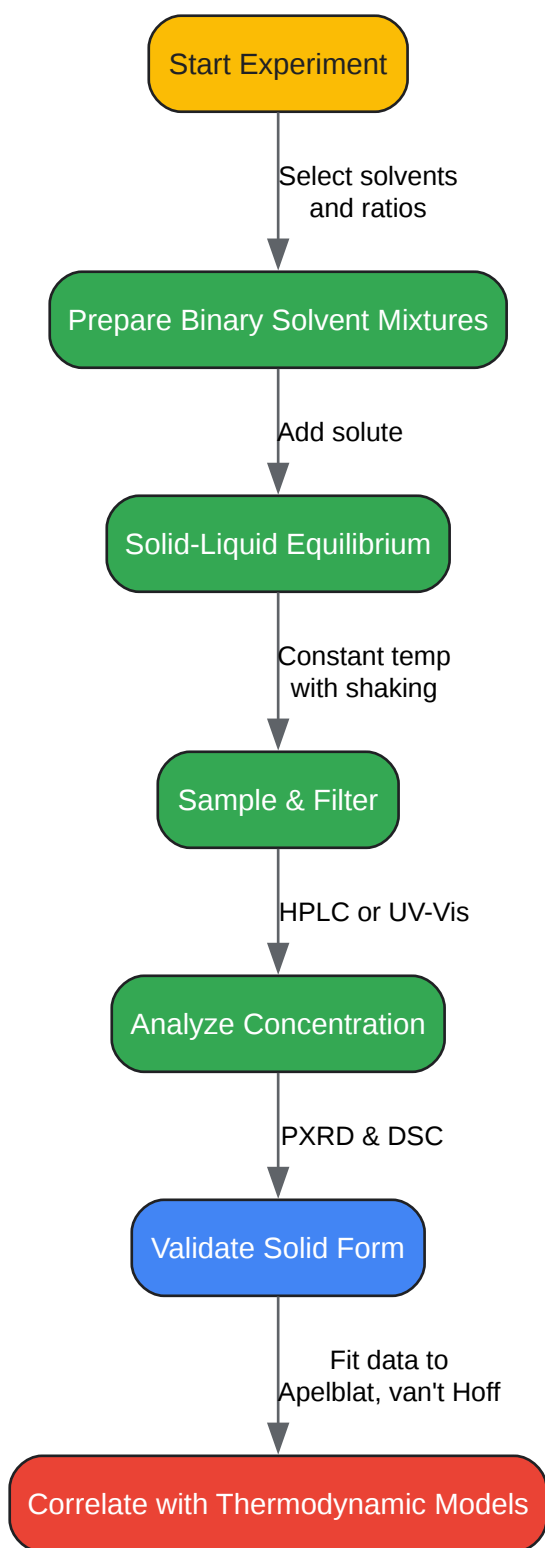
Chemical Data of Dichloronitromethane

The table below summarizes the key identified properties of **Dichloronitromethane** (CAS 7119-89-3) [1] [2].

Property	Value / Description
Chemical Formula	CHCl_2NO_2 [1]
Molecular Mass	129.93 g/mol [1] [2]
IUPAC Name	dichloronitromethane [1]
Solubility in Water	17150 mg/L @ 20°C, pH 7 (High) [1]
Solubility in Organic Solvents	Chloroform (mentioned, no quantitative data) [2]
Vapour Pressure	467000 mPa @ 20°C (Highly volatile) [1]
Soil Degradation DT ₅₀	0.71 days (Non-persistent) [1]

Experimental Workflow for Solubility Studies

While specific protocols for **Dichloronitromethane** were not found, the following diagram and description outline a general, rigorous methodology for determining drug solubility in organic solvents, based on a study of the drug Telmisartan [3]. You can adapt this workflow for investigating **Dichloronitromethane**.



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General workflow for experimental solubility studies in organic solvents, adapted from pharmaceutical research methods [3].

Detailed Methodological Steps [3]:

- **Material Preparation:** Use high-purity reagents. Dichloromethane and a series of primary alcohols (e.g., methanol, ethanol, n-propanol, n-butanol) are commonly used as binary solvent systems in pharmaceutical research.
- **Solid-Liquid Equilibrium:** The saturation method is employed. An excess of the solid compound is added to the solvent in sealed vials. The mixtures are equilibrated in a thermostatic water shaker bath at specified temperatures (e.g., 283.15 K to 303.15 K) for a sufficient time to reach equilibrium, with continuous agitation.
- **Sampling and Filtration:** After equilibrium is reached, the mixtures are allowed to settle. The supernatant liquid is carefully withdrawn using a syringe and passed through a membrane filter (e.g., 0.45 μm) to ensure no solid particles remain. This step should be performed at the same temperature as the equilibrium study to prevent precipitation.
- **Concentration Analysis:** The concentration of the solute in the saturated solution is determined analytically. Common methods include High-Performance Liquid Chromatography (HPLC) or UV-Vis spectrophotometry.
- **Solid Form Validation:** The solid phase, both before and after the equilibrium experiments, is characterized using techniques like Powder X-ray Diffraction (PXRD) and Differential Scanning Calorimetry (DSC). This is critical to confirm that the crystal form of the solute did not change during the process (e.g., no solvate formation or polymorphic transition).
- **Data Correlation:** The experimental solubility data (typically expressed as mole fraction) is correlated with various thermodynamic models, such as the **modified Apelblat equation**, **van't Hoff equation**, and **CNIBS/R-K model**, to predict solubility under other conditions and understand the dissolution thermodynamics.

Suggestions for Further Research

The available data is limited. To acquire a comprehensive solubility profile for **Dichloronitromethane**, consider the following:

- **Consult Specialized Databases:** Search commercial chemical databases like **PubChem** [4], **SciFinder**, or **Reaxys**, which may contain more detailed physicochemical properties in their full records.
- **Review Environmental Studies:** Broaden your search to include environmental science literature. As a transformation product of chloropicrin [1] and a nitrogenous disinfection by-product [5], studies on its environmental fate may contain relevant solubility and stability data.
- **Experimental Determination:** Given the lack of comprehensive published data, designing and conducting your own experimental study, following the adapted protocol above, may be the most reliable path forward.

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References

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